

Application Notes and Protocols: 5-Undecynoic acid, 4-oxo- in Metabolic Research

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Compound of Interest		
Compound Name:	5-Undecynoic acid, 4-oxo-	
Cat. No.:	B15460689	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Undecynoic acid, 4-oxo- is a synthetic, medium-chain fatty acid analogue. Its unique structure, featuring a ketone group at the 4-position and a terminal alkyne, suggests its potential as a valuable tool in metabolic research, particularly in the study of fatty acid oxidation (FAO). While direct experimental data for this specific compound is not extensively available in current literature, its structural features allow for well-reasoned hypotheses regarding its mechanism of action and applications. This document provides detailed application notes and experimental protocols based on the analysis of structurally similar compounds and their roles as enzyme inhibitors and metabolic probes.

The presence of a β -keto acid moiety suggests that **5-Undecynoic acid**, **4-oxo-** may act as an inhibitor of the β -oxidation pathway, a critical process for energy production from fatty acids. Specifically, it is hypothesized to target the enzyme 3-ketoacyl-CoA thiolase (3-KAT). The terminal alkyne group further suggests that it may function as a mechanism-based inhibitor, forming a covalent adduct with the enzyme active site, leading to irreversible inhibition. Such inhibitors are highly sought after for their specificity and potency.

These characteristics position **5-Undecynoic acid, 4-oxo-** as a potential modulator of cellular metabolism with applications in studying metabolic disorders where dysregulated fatty acid oxidation is a key feature, such as in type 2 diabetes, cardiovascular diseases, and certain cancers.

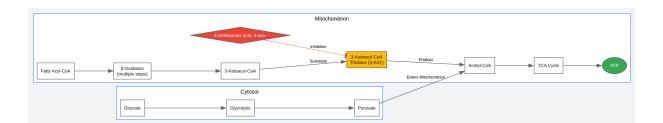


Hypothesized Mechanism of Action

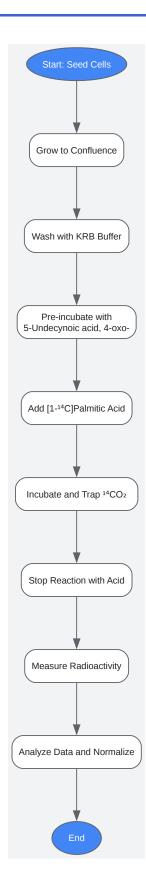
5-Undecynoic acid, 4-oxo- is proposed to act as an inhibitor of the mitochondrial fatty acid β-oxidation pathway. The final step of each β-oxidation cycle is catalyzed by 3-ketoacyl-CoA thiolase, which cleaves a 3-ketoacyl-CoA molecule to release acetyl-CoA and a fatty acyl-CoA that is two carbons shorter. Due to its structural similarity to the natural substrate, **5-Undecynoic acid, 4-oxo-** is expected to bind to the active site of 3-ketoacyl-CoA thiolase. The reactive alkyne group can then form a covalent bond with a key amino acid residue in the enzyme's active site, leading to irreversible inhibition. This inhibition would lead to a decrease in the rate of fatty acid oxidation and a subsequent shift towards glucose metabolism for energy production.

Signaling Pathway Diagram









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